

# An In-depth Technical Guide on Ethyl 2-amino-1H-indole-3-carboxylate

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## Compound of Interest

Compound Name: ethyl 2-amino-1H-indole-3-carboxylate

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For researchers, scientists, and professionals in drug development, a precise understanding of chemical nomenclature is fundamental. This guide provides a detailed overview of the IUPAC name and synonyms for the compound **ethyl 2-amino-1H-indole-3-carboxylate**.

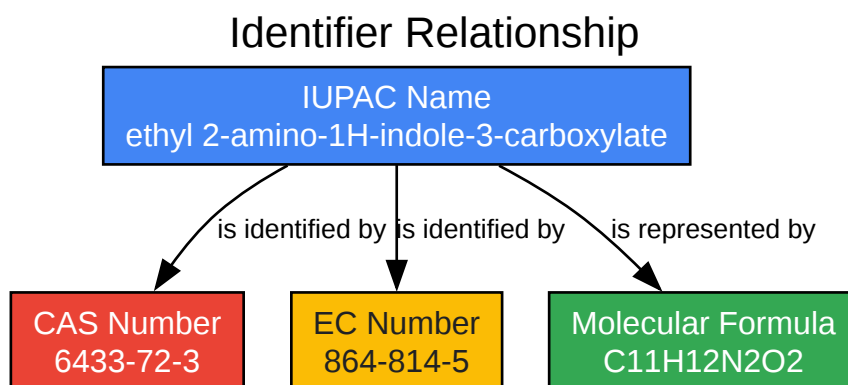
## IUPAC Name and Synonyms

The systematic naming of chemical compounds according to the International Union of Pure and Applied Chemistry (IUPAC) provides an unambiguous method of identification. The compound with the common name **ethyl 2-amino-1H-indole-3-carboxylate** is formally recognized by the same name under IUPAC nomenclature.<sup>[1]</sup> In addition to its formal name, this compound is identified by various synonyms, including its CAS Registry Number, which is crucial for database searches and regulatory submissions.

Identifier Type	Identifier
IUPAC Name	ethyl 2-amino-1H-indole-3-carboxylate <sup>[1]</sup>
CAS Number	6433-72-3 <sup>[1][2]</sup>
EC Number	864-814-5 <sup>[1]</sup>
Molecular Formula	C <sub>11</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub> <sup>[1]</sup>

## Logical Relationship of Identifiers

The following diagram illustrates the relationship between the primary identifiers of this chemical entity. The IUPAC name serves as the formal chemical descriptor, while the CAS number provides a unique numerical identifier for database tracking.



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## References

- 1. ethyl 2-amino-1H-indole-3-carboxylate | C11H12N2O2 | CID 1476606 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
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